

Fenvalerate Toxicity: A Comparative Analysis in Fish and Aquatic Invertebrates

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Compound of Interest

Compound Name: Fenvalerate

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A comprehensive review of the acute and chronic toxicity of the synthetic pyrethroid insecticide, **fenvalerate**, reveals a significantly higher sensitivity in aquatic invertebrates compared to fish. This guide synthesizes key experimental data, outlines standardized testing protocols, and illustrates the molecular mechanisms of toxicity to provide researchers, scientists, and drug development professionals with a thorough comparative overview.

Fenvalerate, a type II synthetic pyrethroid, is widely used in agriculture due to its high insecticidal activity. However, its entry into aquatic ecosystems poses a considerable threat to non-target organisms.[1] The primary mode of action for **fenvalerate** is the disruption of sodium channel function in the nervous system of organisms.[2] This guide provides a detailed comparison of its toxic effects on two major aquatic groups: fish and aquatic invertebrates.

Quantitative Toxicity Data

The following table summarizes the acute and chronic toxicity data for **fenvalerate** across various fish and aquatic invertebrate species. The data, presented as LC50 (lethal concentration for 50% of the test population), EC50 (effective concentration for 50% of the test population), No Observed Effect Concentration (NOEC), and Lowest Observed Effect Concentration (LOEC), consistently demonstrates that aquatic invertebrates are more susceptible to **fenvalerate** than fish, often by several orders of magnitude.

Category	Species	Endpoint	Concentration (µg/L)	Exposure Duration	Reference
Fish	Oncorhynchus mykiss (Rainbow Trout)	96-h LC50	0.42 - 2.8	96 hours	[3]
Pimephales promelas (Fathead Minnow)	90-d LOEC	0.028	90 days	[2]	
Danio rerio (Zebrafish)	96-h LC50	5.36	96 hours	[3]	
Tilapia mossambica	96-h LC50	30.88	96 hours	[2]	
Lepomis macrochirus (Bluegill)	96-h LC50	0.33	96 hours	[3]	
Aquatic Invertebrates	Daphnia magna (Water Flea)	48-h EC50	0.27	48 hours	[2]
Hyalella azteca (Amphipod)	42-d LOEC	0.05	42 days	[2]	
Copepod	21-d LOEC	0.15	21 days	[2]	
Gammarus fasciatus	96-h LC50	0.005	96 hours	[3]	
Chironomus tentans (Midge Larvae)	48-h LC50	0.1	48 hours	[3]	

Experimental Protocols

The toxicity data presented in this guide are primarily derived from standardized acute and chronic toxicity tests. The following are summaries of the key experimental protocols used in these assessments, based on guidelines from the Organisation for Economic Co-operation and Development (OECD) and the United States Environmental Protection Agency (US EPA).

Acute Toxicity Testing in Fish (Based on OECD 203 & US EPA OCSPP 850.1075)

This test determines the median lethal concentration (LC50) of a substance in fish over a 96-hour period.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

- Test Organisms: Commonly used species include Rainbow Trout (*Oncorhynchus mykiss*) and Zebrafish (*Danio rerio*).
- Test Conditions: Fish are exposed to a range of concentrations of the test substance in a static, semi-static, or flow-through system. Water temperature, pH, and dissolved oxygen levels are maintained at optimal conditions for the specific fish species.
- Procedure:
 - A range-finding test is conducted to determine the appropriate concentration range for the definitive test.
 - For the definitive test, fish are exposed to at least five concentrations of the test substance and a control (without the test substance).
 - Mortality and any sublethal effects (e.g., abnormal behavior, discoloration) are recorded at 24, 48, 72, and 96 hours.
 - The LC50 value and its 95% confidence limits are calculated using statistical methods such as probit analysis.

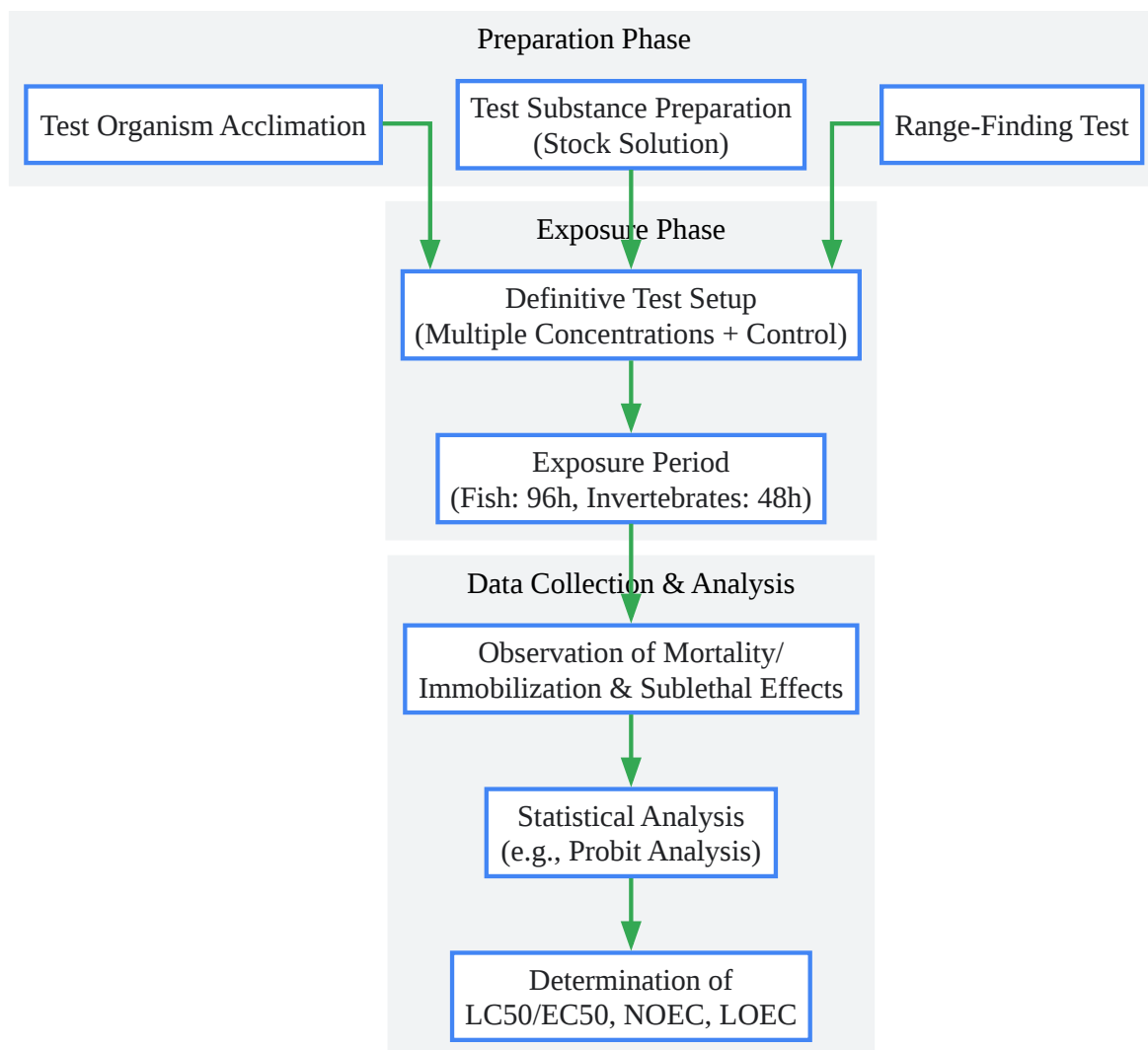
Acute Immobilisation Test for Aquatic Invertebrates (Based on OECD 202 & US EPA OCSPP 850.1010)

This test evaluates the concentration of a substance that causes immobilization in 50% of the tested aquatic invertebrates (EC50) over a 48-hour period.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

- Test Organisms: *Daphnia magna* (water flea) is a commonly used indicator species.
- Test Conditions: The test is conducted under static conditions with controlled temperature and lighting.
- Procedure:
 - Juvenile daphnids (<24 hours old) are exposed to a series of concentrations of the test substance.
 - The number of immobilized daphnids (those unable to swim after gentle agitation) is recorded at 24 and 48 hours.
 - The EC50 value is calculated based on the observed immobilization at 48 hours.

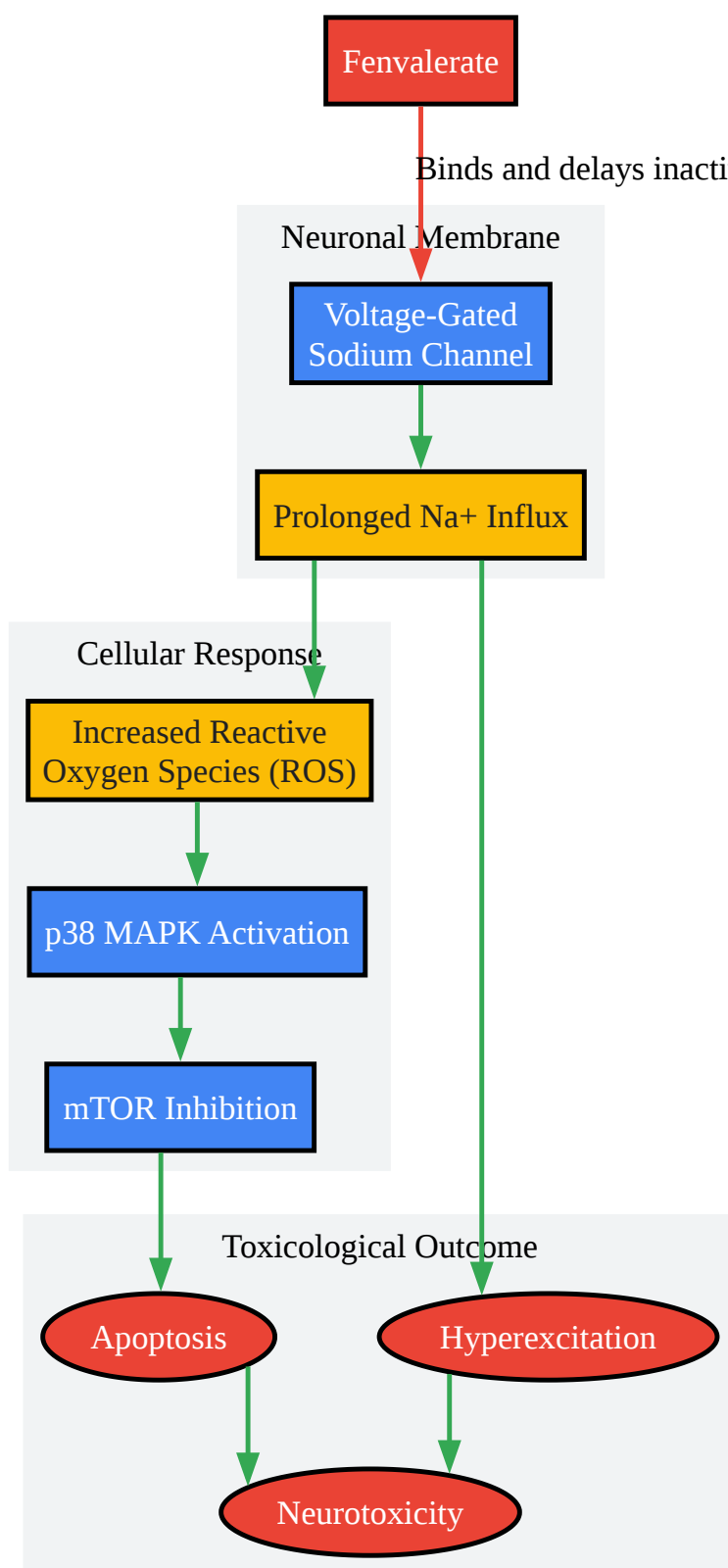
Mandatory Visualizations

To better understand the experimental workflow and the molecular mechanisms of **fenvalerate** toxicity, the following diagrams are provided.



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Caption: Experimental workflow for a typical aquatic toxicity study.



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References

- 1. Chemistry and fate of fenvalerate and esfenvalerate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Esfenvalerate in freshwater and marine water [waterquality.gov.au]
- 3. Fenvalerate (Ref: OMS 2000) [sitem.herts.ac.uk]
- 4. EPA - OCSP 850.1075: Freshwater and Saltwater Fish Acute Toxicity Test - Situ Biosciences [situbiosciences.com]
- 5. biotechnologiebt.it [biotechnologiebt.it]
- 6. OECD 203: Fish, Acute Toxicity Test - Situ Biosciences [situbiosciences.com]
- 7. oecd.org [oecd.org]
- 8. downloads.regulations.gov [downloads.regulations.gov]
- 9. eurofins.com.au [eurofins.com.au]
- 10. 19january2017snapshot.epa.gov [19january2017snapshot.epa.gov]
- 11. OECD 202: Daphnia sp., Acute Immobilization Test [aropha.com]
- 12. oecd.org [oecd.org]
- 13. shop.fera.co.uk [shop.fera.co.uk]
- 14. biotechnologiebt.it [biotechnologiebt.it]
- 15. catalog.labcorp.com [catalog.labcorp.com]
- 16. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 17. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 18. regulations.gov [regulations.gov]
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